

Go 6983 stock solution preparation storage

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Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

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Frequently Asked Questions

What is the solubility and recommended solvent for Go 6983? Go 6983 is readily soluble in DMSO but is insoluble in water or ethanol [1] [2] [3]. The maximum solubility in DMSO is reported to be between 22.12 mg/mL and 100 mg/mL [1] [4].

What are the standard storage conditions for stock solutions?

- **Powder Form:** Store the solid compound at **-20°C** [1] [5] [3].
- **Stock Solution (DMSO):** Aliquot and store at **-80°C for up to 6 months, or at -20°C for up to 1 month** [4]. Using freshly prepared solutions on the same day is recommended for optimal results [3].

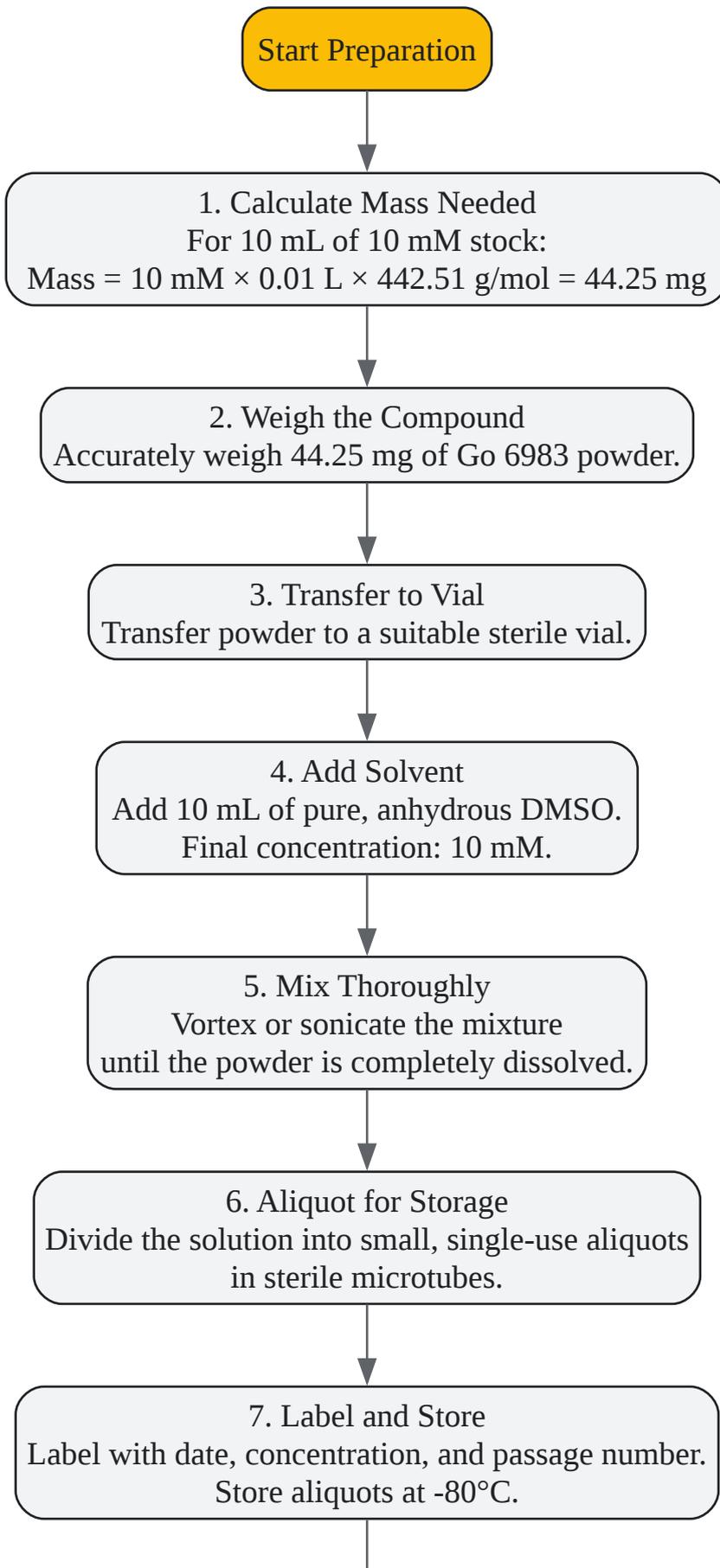
What is a typical working concentration for Go 6983? The appropriate concentration depends on your experimental model and target. The table below summarizes some concentrations used in published cell-based experiments.

Cell Line/Tissue	Concentration	Incubation Time	Purpose / Effect	Citation Source
Human Pluripotent Stem Cells	2 µM	Not Specified	Culture in naïve human stem cell medium	[1]
PC12 Cells	0.5 µM	Pre-treatment	Blocking PMA's effect on IGF-1 signaling	[2] [6]

Cell Line/Tissue	Concentration	Incubation Time	Purpose / Effect	Citation Source
Human Osteosarcoma Cells	20 μ M	30 min pre-treatment	Abolishing LPA-induced COX-2 expression	[1]
C6 Glioma Cells	1 μ M	2 h pre-treatment	Inhibiting TCDD-induced PKC translocation & GLT-1 expression changes	[4]
BMMs	2.5 μ M	4 h pre-treatment	Investigating RANKL signaling pathway	[4]

Stock Solution Preparation Protocol

Below is a general workflow for preparing a 10 mM stock solution of **Go 6983**. Always refer to your specific product's Certificate of Analysis for precise molecular weight.





Stock Solution Ready

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Troubleshooting Common Issues

- **Precipitation upon Thawing:** If your stock solution precipitates after thawing, warm the vial at **37°C** and shake it briefly in an ultrasonic bath to re-dissolve the compound [4] [3].
- **Impact of Moisture:** Hygroscopic DMSO can absorb water and reduce solubility over time. Always use **fresh, anhydrous DMSO** and ensure the container is tightly sealed [2].
- **Unexpected Biological Results:** Verify your working concentration against the scientific literature for similar assays (see the table above). Remember that **higher concentrations (e.g., 20 µM) may be required** to observe an effect in some systems [1].

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References

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To cite this document: Smolecule. [Go 6983 stock solution preparation storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548499#go-6983-stock-solution-preparation-storage>]

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